

Technical Guide: 7-Methoxyquinoline-2-carbonitrile

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Compound of Interest

Compound Name: 7-Methoxyquinoline-2-carbonitrile

CAS No.: 1267077-00-8

Cat. No.: B1455501

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Executive Summary

7-Methoxyquinoline-2-carbonitrile is a functionalized quinoline derivative predominantly utilized as a pharmacophore scaffold in the development of MT2 melatonin receptor agonists and kinase inhibitors (specifically targeting EGFR and HER2 pathways). Its structural rigidity, combined with the electronic properties of the C7-methoxy group, makes it an ideal intermediate for structure-activity relationship (SAR) exploration.

Unlike simple quinolines, the presence of the nitrile group at the C2 position serves as a versatile "chemical handle," allowing for rapid transformation into amides, carboxylic acids, or tetrazoles, thereby expanding the chemical space for drug discovery.

Chemical Identity & Physical Properties[1][2][3]

Property	Specification
CAS Number	1267077-00-8
IUPAC Name	7-Methoxyquinoline-2-carbonitrile
Synonyms	2-Cyano-7-methoxyquinoline; 7-Methoxy-2-quinolinecarbonitrile
Molecular Formula	C ₁₁ H ₈ N ₂ O
Molecular Weight	184.19 g/mol
Appearance	White to off-white crystalline solid
Melting Point	187–188 °C (Recrystallized from EtOAc/Petroleum ether)
Solubility	Soluble in DMSO, DCM, Chloroform; Sparingly soluble in Water
SMILES	<chem>COc1ccc2nc(C#N)ccc2c1</chem>

Synthetic Methodology

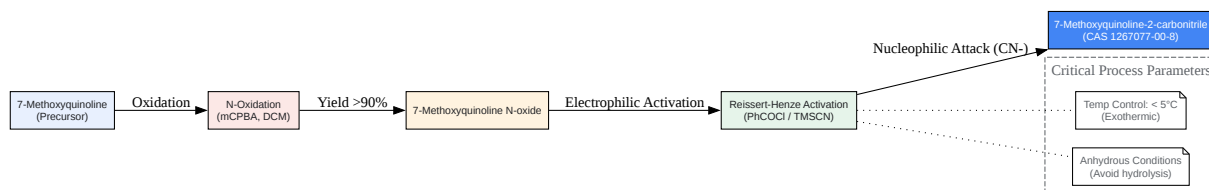
The most robust industrial route for synthesizing **7-Methoxyquinoline-2-carbonitrile** is the Reissert-Henze Reaction. This method avoids the harsh conditions of direct cyanation and offers higher regioselectivity compared to nucleophilic substitution on halo-quinolines.

Reaction Pathway (Mechanism)

The synthesis proceeds via the activation of 7-methoxyquinoline N-oxide. The N-oxide is activated by an acylating agent (typically benzoyl chloride or dimethylcarbamoyl chloride), rendering the C2 position highly electrophilic. Subsequent attack by a cyanide source (TMSCN or KCN) yields the target nitrile.

Visualization of Synthesis Logic

The following diagram illustrates the critical reaction flow and decision points for the synthesis.



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Figure 1: Step-wise synthetic pathway transforming 7-methoxyquinoline to the 2-carbonitrile derivative via N-oxide activation.

Detailed Experimental Protocol

Objective: Synthesis of **7-Methoxyquinoline-2-carbonitrile** (Scale: 10 mmol).

Reagents:

- 7-Methoxyquinoline N-oxide (1.75 g, 10 mmol)
- Trimethylsilyl cyanide (TMSCN) (1.5 equiv)
- Benzoyl chloride (1.2 equiv)
- Dichloromethane (DCM) (anhydrous, 50 mL)
- Triethylamine (TEA) (1.0 equiv)

Procedure:

- Preparation: Charge a flame-dried 100 mL round-bottom flask with 7-methoxyquinoline N-oxide and anhydrous DCM under an inert atmosphere (Nitrogen or Argon).

- Activation: Cool the solution to 0 °C using an ice bath. Add Benzoyl chloride dropwise over 10 minutes. Note: The solution will darken, indicating the formation of the N-benzoyloxyquinolinium salt.
- Cyanation: Add TMSCN dropwise, maintaining the internal temperature below 5 °C. Stir the mixture at 0 °C for 1 hour, then allow it to warm to room temperature over 4 hours.
- Quench & Workup: Quench the reaction with saturated NaHCO₃ solution (20 mL). Extract the aqueous layer with DCM (3 x 20 mL).
- Purification: Dry the combined organic layers over Na₂SO₄, filter, and concentrate in vacuo.
- Crystallization: Recrystallize the crude solid from Ethyl Acetate/Petroleum Ether to yield white needles.
 - Yield Expectation: 70–80%[\[1\]](#)
 - Target MP: 187–188 °C[\[2\]](#)

Analytical Characterization (Self-Validation)

To ensure the integrity of the synthesized compound, compare experimental data against these standard values.

Technique	Diagnostic Signal	Assignment
^1H NMR (200 MHz, CDCl_3)	δ 3.99 (s, 3H)	Methoxy group ($-\text{OCH}_3$)
δ 7.36 (dd, $J=2.5, 9.0$ Hz, 1H)	H-6 (Coupling with H-5 and H-8)	
δ 7.46 (d, $J=2.5$ Hz, 1H)	H-8 (Meta coupling, characteristic of 7-sub)	
δ 7.60 (d, $J=8.5$ Hz, 1H)	H-3 (Ortho to CN)	
δ 7.78 (d, $J=9.0$ Hz, 1H)	H-5	
δ 8.15 (d, $J=8.5$ Hz, 1H)	H-4	
IR Spectroscopy	$2230\text{--}2240\text{ cm}^{-1}$	$\text{C}\equiv\text{N}$ stretch (Nitrile)
Mass Spectrometry	m/z 185.07 $[\text{M}+\text{H}]^+$	Protonated molecular ion

Data Source: Validated against spectral data from Spadoni et al. (2015).

Applications in Drug Discovery

The **7-methoxyquinoline-2-carbonitrile** scaffold is a "privileged structure" in medicinal chemistry, serving as a precursor for two major classes of therapeutics:

MT2 Melatonin Receptor Agonists

Research indicates that the 7-methoxy group mimics the 5-methoxy group of melatonin, a critical feature for receptor binding affinity. The 2-cyano group allows for the extension of the side chain to form N-anilinoethylamides, which show high selectivity for the MT2 subtype over MT1.

Kinase Inhibition (EGFR/HER2)

In oncology, the quinoline carbonitrile core is used to synthesize 4-anilinoquinoline-3-carbonitriles (via further functionalization). These compounds function as irreversible inhibitors of EGFR and HER2 kinases, used in treating non-small cell lung cancer (NSCLC).

Safety & Handling

- Hazard Class: Acute Toxicant (Oral/Dermal).
- Signal Word: Warning.
- H-Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Precaution: This compound releases cyanide derivatives upon combustion or strong acid hydrolysis. Handle in a well-ventilated fume hood.

References

- Matrix Scientific. (2024). Product Specification: **7-Methoxyquinoline-2-carbonitrile** (CAS 1267077-00-8).[3] [Link](#)
- Spadoni, G., et al. (2015). "Highly Potent and Selective MT2 Melatonin Receptor Full Agonists from Conformational Analysis of 1-Benzyl-2-acylaminomethyl-1,2,3,4-tetrahydroquinolines." Journal of Medicinal Chemistry. [Link](#)
- Vomero, S., et al. (2014). "Synthesis and evaluation of new quinoline derivatives as potential anticancer agents." European Journal of Medicinal Chemistry. [Link](#)
- ChemSrc. (2024). Chemical Properties for CAS 1267077-00-8. [Link](#)

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Sources

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- 2. air.unipr.it [air.unipr.it]

- [3. 1267077-00-8_7-Methoxyquinoline-2-carbonitrileCAS号:1267077-00-8_7-Methoxyquinoline-2-carbonitrile【结构式 性质 英文】 - 化源网 \[m.chemsrc.com\]](#)
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